Introduction: The Strategic Value of Substituted Quinoline Boronic Acids

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Compound of Interest

Compound Name: *(7-Methylquinolin-3-yl)boronic acid*

Cat. No.: *B8119214*

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The quinoline scaffold is a "privileged structure" in drug discovery, forming the core of numerous therapeutic agents with applications as antimalarial, antibacterial, and anticancer agents.[1] When functionalized with a boronic acid moiety, these scaffolds become powerful intermediates for carbon-carbon bond formation, primarily through the Nobel Prize-winning Suzuki-Miyaura cross-coupling reaction.[2] Boronic acids and their esters are lauded for their stability, low toxicity, and versatile reactivity, making them indispensable tools for constructing the complex molecular architectures of new drug candidates.[3][4]

(7-Methylquinolin-3-yl)boronic acid, specifically, combines the quinoline core with a methyl group that can modulate steric and electronic properties, and a boronic acid at the 3-position, primed for synthetic elaboration. This guide provides field-proven insights and detailed methodologies for the synthesis and utilization of this specific, high-value chemical entity.

Structural Analysis and Physicochemical Properties

(7-Methylquinolin-3-yl)boronic acid is an organoboron compound featuring a C-B bond. The boron atom is sp^2-hybridized with a vacant p-orbital, rendering it a mild Lewis acid.[5][6] This acidity is fundamental to its reactivity and its ability to form reversible complexes. Like many

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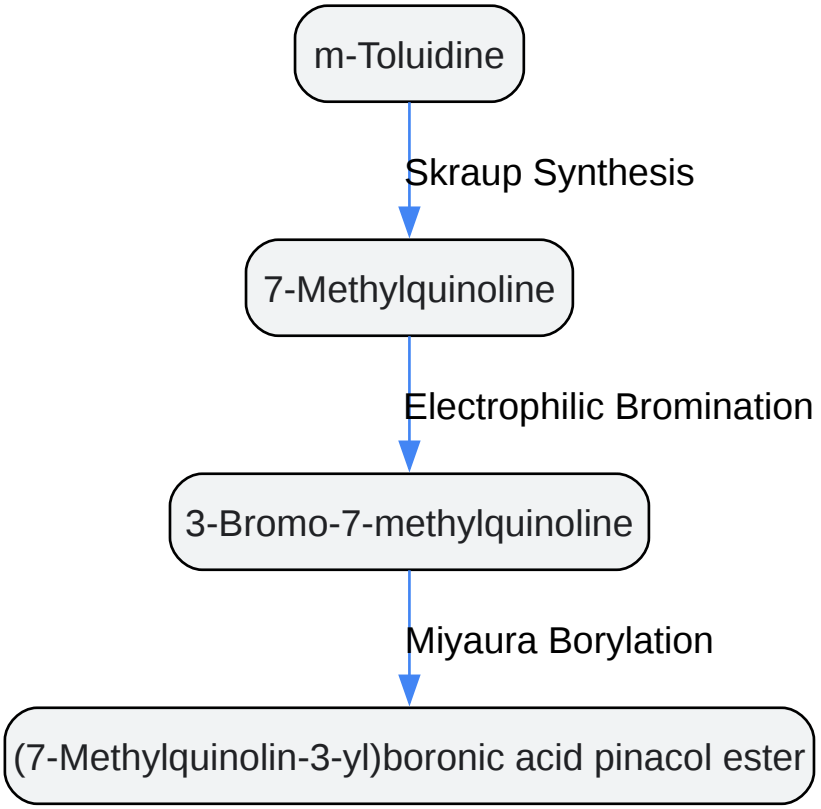
boronic acids, it can exist in equilibrium with its cyclic trimeric anhydride, known as a boroxine, particularly in the solid state or in non-coordinating solvents.[7]

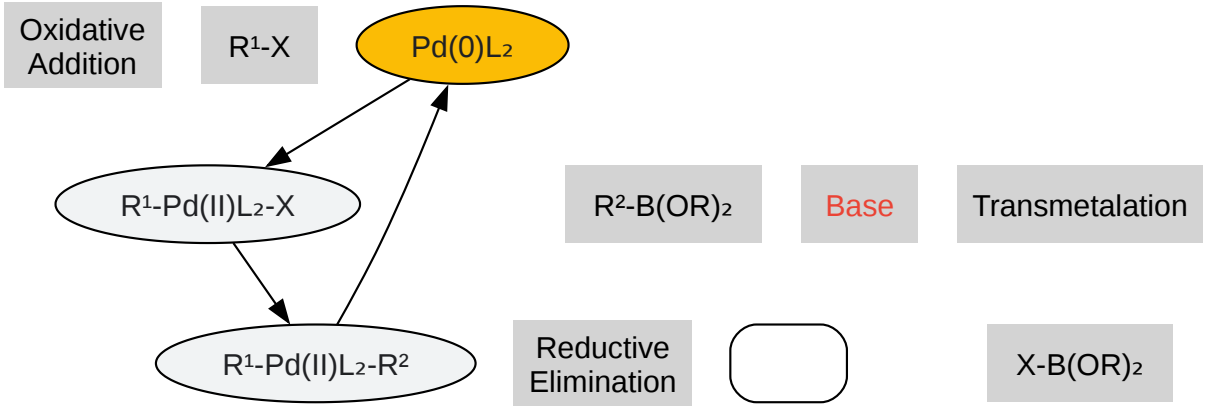
Property	Value	Source / Method
Molecular Formula	$C_{10}H_{10}BNO_2$	Calculated
Molecular Weight	187.01 g/mol	Calculated
Appearance	Expected to be an off-white to pale yellow solid	General observation for arylboronic acids
Key Intermediate	3-Bromo-7-methylquinoline	PubChem CID: 12465621
Solubility	Soluble in organic solvents like THF, Dioxane, DMSO, Methanol	Inferred from similar compounds
Storage	Store under inert atmosphere at 2-8°C to minimize degradation	Sigma-Aldrich[8]

Synthesis and Purification Workflow

The synthesis of **(7-Methylquinolin-3-yl)boronic acid** is a multi-step process that requires careful control of reaction conditions to ensure high purity and yield. The most logical and robust pathway involves three key stages: construction of the methylated quinoline core, regioselective halogenation, and subsequent borylation.

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